

# 2-Methoxy-9H-fluoren-9-ol: Proper Disposal Procedures

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## Compound of Interest

Compound Name: 2-Methoxy-9H-fluoren-9-OL

CAS No.: 92254-10-9

Cat. No.: B8564008

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## Executive Summary & Chemical Profile

Effective disposal of **2-Methoxy-9H-fluoren-9-ol** requires understanding its structural stability and environmental persistence. As a derivative of the fluorene backbone, this compound poses significant risks to aquatic ecosystems if released. Unlike simple organic solvents which may evaporate or degrade quickly, fluorenyl alcohols can persist in soil and water, necessitating thermal destruction (incineration) as the only acceptable disposal route.

## Chemical Identity & Properties

Property	Data	Relevance to Disposal
Chemical Name	2-Methoxy-9H-fluoren-9-ol	Primary identifier for waste manifests.
CAS Number	Not Listed (Analog: 1689-64-1 for 9-Fluorenol)	Use IUPAC name if CAS is unavailable on manifest.
Molecular Formula	C <sub>14</sub> H <sub>12</sub> O <sub>2</sub>	High carbon content supports incineration.
Physical State	Solid (White to Off-White Powder)	Requires particulate control; do not drain dispose.
Solubility	Insoluble in water; Soluble in DMSO, DCM, MeOH	Strictly prohibited from sink disposal.
Core Hazard	Aquatic Toxicity (Acute & Chronic)	Must be segregated from municipal waste streams.



*Expert Insight: While specific GHS data for the 2-methoxy derivative is limited, the parent compound (9-Fluorenol) and oxidized analog (2-Methoxy-9-fluorenone) are classified as Very Toxic to Aquatic Life (H410) [1, 2]. You must treat this substance as a high-hazard marine pollutant.*

## Hazard Identification & Regulatory Classification

Before disposal, the waste must be characterized to ensure compliance with RCRA (Resource Conservation and Recovery Act) and local regulations.

- RCRA Status: Not a "P" or "U" listed waste by specific name.
- Characteristic Status: Does not typically exhibit Ignitability (D001), Corrosivity (D002), or Reactivity (D003).

- Operational Classification: Non-Regulated Chemical Waste (Federal) but Hazardous Chemical Waste (Best Practice/State Level).
  - Directive: Due to the PAH-like structure, manage as Class 9 Environmentally Hazardous Substance for disposal purposes.

## Disposal Protocols

### Scenario A: Pure Solid Waste (Expired or Excess)

Objective: Containment and transfer for incineration.

- Primary Containment: Transfer the solid into a wide-mouth High-Density Polyethylene (HDPE) jar or a screw-top glass vial.
  - Why? Static electricity can disperse fine fluorenyl powders. HDPE minimizes breakage risk during transport.
- Labeling: Affix a hazardous waste tag immediately.
  - Constituents: "**2-Methoxy-9H-fluoren-9-ol**" (99%).
  - Hazard Checkbox: Check "Toxic" and "Environmental Hazard."
- Secondary Containment: Place the sealed container inside a clear, sealable plastic bag (e.g., Ziploc) to prevent contamination of the outer container surface.

### Scenario B: Liquid Waste (Reaction Mixtures/Stock Solutions)

Objective: Segregation based on solvent compatibility.

- Solvent Identification: Determine the primary solvent.
  - Halogenated (e.g., DCM, Chloroform): Dispose in "Halogenated Organic Waste" carboy.
  - Non-Halogenated (e.g., Methanol, DMSO, Acetone): Dispose in "Non-Halogenated Organic Waste" carboy.

- Concentration Limit: If the concentration of **2-Methoxy-9H-fluoren-9-ol** exceeds 5% (wt/vol), mark the carboy as "High Hazard" to alert EHS personnel, as precipitation may occur in the waste container.
- Rinsing: Triple-rinse the original vessel with the compatible solvent and add rinsate to the waste container.

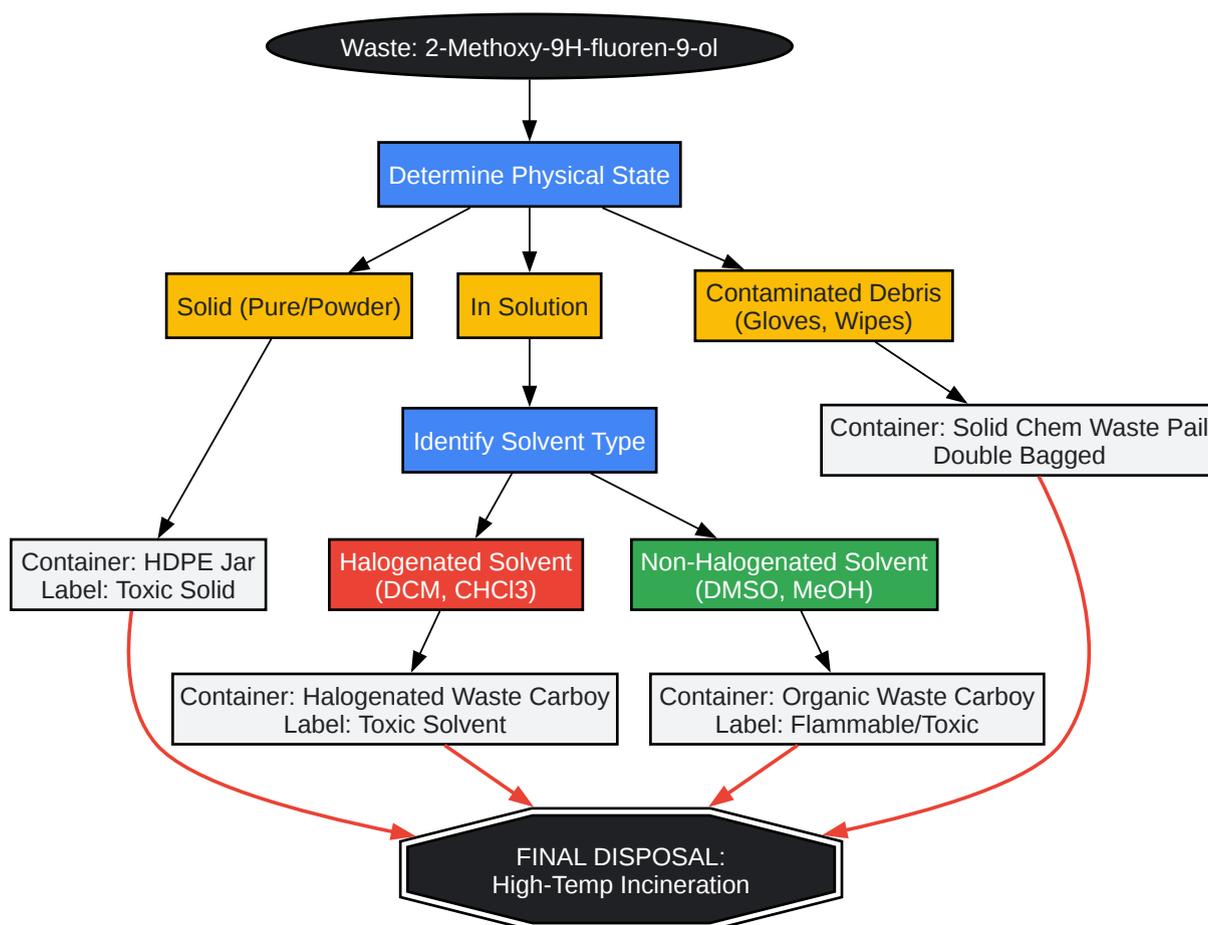
## Scenario C: Contaminated Debris (Gloves, Weigh Boats, Syringes)

Objective: Prevention of cross-contamination.

- Segregation: Do not throw contaminated gloves or paper towels in the regular trash.
- Collection: Collect all solids in a dedicated "Solid Chemical Waste" pail lined with a 6-mil polyethylene bag.
- Sharps: If using needles/syringes, dispose of the entire assembly into a Red Biohazard/Sharps Container labeled for "Chemical Contamination."

## Disposal Decision Matrix (Visualization)

The following diagram outlines the logical decision flow for disposing of **2-Methoxy-9H-fluoren-9-ol** in various states.



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Figure 1: Decision matrix for segregating **2-Methoxy-9H-fluoren-9-ol** waste streams based on physical state and solvent compatibility.

## Emergency Spill Procedures

In the event of a spill, immediate action is required to prevent environmental release.<sup>[1][2][3][4]</sup>

- Evacuate & PPE: Clear the immediate area. Don nitrile gloves (double-gloving recommended), lab coat, and safety goggles. Wear a N95 or P100 particulate respirator if powder is airborne.
- Dry Spill (Powder):
  - Do NOT sweep vigorously (creates dust).
  - Cover the spill with wet paper towels (dampened with water or ethanol) to suppress dust.
  - Scoop the wet material into a waste container.[5]
- Wet Spill (Solution):
  - Absorb with vermiculite, sand, or a commercial spill pad.
  - Do NOT use combustible materials (sawdust) if the solvent is an oxidizer.
- Final Cleaning: Wipe the surface with acetone followed by soap and water. Place all cleanup materials into the solid hazardous waste bin.

## References

- PubChem. (2025).[6] 2-Methoxyfluoren-9-one Compound Summary. National Library of Medicine. Available at: [\[Link\]](#)
- U.S. EPA. (2024). List of Hazardous Substances and Reportable Quantities (40 CFR 302.4). Electronic Code of Federal Regulations. Available at: [\[Link\]](#)

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## Sources

- 1. [nmu-mi.newlook.safecollegessds.com](http://nmu-mi.newlook.safecollegessds.com) [[nmu-mi.newlook.safecollegessds.com](http://nmu-mi.newlook.safecollegessds.com)]

- [2. echemi.com \[echemi.com\]](#)
- [3. chemicalbook.com \[chemicalbook.com\]](#)
- [4. orgchemboulder.com \[orgchemboulder.com\]](#)
- [5. fishersci.com \[fishersci.com\]](#)
- [6. 2-Methoxyfluoren-9-one | C14H10O2 | CID 245489 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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